analytical method validation for 2-Fluoro-beta-alanine Hydrochloride

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Compound of Interest	
Compound Name:	*2-Fluoro-beta-alanine Hydrochloride*
CAS No.:	*867-84-5*
Cat. No.:	*B129270*

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Advanced Analytical Profiling of 2-Fluoro-β-Alanine HCl

A HILIC-MS/MS Method Validation Protocol

Part 1: The Scientific Imperative (Introduction)

2-Fluoro-β-alanine (FBAL) is a critical fluorinated amino acid derivative, widely recognized as the primary catabolite of the chemotherapeutic agent 5-Fluorouracil (5-FU) and as a specialized building block in peptide synthesis. Its analysis presents a distinct "Polar Challenge":

- High Polarity: As a zwitterionic small molecule (MW ~107 Da), FBAL elutes in the void volume of standard C18 reversed-phase columns.
- Lack of Chromophore: It possesses no strong UV absorption above 200 nm, making standard HPLC-UV insensitive and prone to interference from mobile phase cutoffs.

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- Salt Form: The hydrochloride salt (HCl) increases hygroscopicity and ionic strength, necessitating robust buffering in the analytical method.

The Solution: This guide details a Hydrophilic Interaction Liquid Chromatography (HILIC) method coupled with Tandem Mass Spectrometry (MS/MS). Unlike traditional derivatization methods (e.g., OPA or Dansyl Chloride) which are labor-intensive and introduce kinetic variability, HILIC-MS/MS offers direct, sensitive, and specific quantification suitable for both raw material assay and bioanalytical metabolite tracking.

Part 2: Analytical Method Protocol

2.1. Instrumentation & Conditions

Parameter	Specification	Rationale
System	UHPLC coupled to Triple Quadrupole MS	High pressure required for sub-2µm HILIC columns; MS/MS provides specificity.
Column	Waters XBridge BEH Amide (2.1 x 100 mm, 2.5 µm) or equivalent	Amide phases retain polar amines well via hydrogen bonding and are stable at wide pH ranges.
Column Temp	35°C	Improves mass transfer kinetics for polar analytes.
Mobile Phase A	10 mM Ammonium Formate in Water (pH 3.0 with Formic Acid)	Low pH suppresses carboxylic acid ionization, improving peak shape; Ammonium ensures MS compatibility.
Mobile Phase B	Acetonitrile : Mobile Phase A (95:5)	High organic content is essential for HILIC retention mechanism.
Flow Rate	0.4 mL/min	Optimized for electrospray ionization (ESI) efficiency.
Injection Vol	2.0 µL	Low volume prevents solvent mismatch effects common in HILIC.

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2.2. Gradient Program

- Initial: 90% B (High organic to retain polar FBAL).
- 0.0 - 1.0 min: Hold 90% B.
- 1.0 - 5.0 min: Linear ramp to 60% B (Elute analyte).
- 5.0 - 6.0 min: Hold 60% B (Wash).
- 6.0 - 6.1 min: Return to 90% B.
- 6.1 - 10.0 min: Re-equilibration (Critical for HILIC water layer formation).

2.3. Mass Spectrometry Parameters (ESI+)

- Ionization: Electrospray Positive (ESI+).
- Source Temp: 150°C.
- Desolvation Temp: 400°C.
- Capillary Voltage: 3.0 kV.
- MRM Transitions:
  - Quantifier:m/z 108.0

    90.0 (Loss of H_2O).
  - Qualifier:m/z 108.0

    88.0 (Loss of HF).
  - Note: Precursor is $[M+H]^+$. Transitions should be tuned on the specific instrument.

Part 3: Method Validation Strategy (ICH Q2 R2)

This validation protocol aligns with ICH Q2(R2) guidelines, ensuring the method is "fit for purpose" for either purity assay or impurity profiling.

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3.1. Specificity (Selectivity)

- Objective: Prove the method distinguishes FBAL from synthesis byproducts (e.g., β-Alanine, Fluorouracil) and matrix components.
- Protocol: Inject individual standards of FBAL, β-Alanine, and 5-FU.
- Acceptance Criteria:
  - Retention time (RT) of FBAL must be distinct from interferences.
  - Resolution (
) > 1.5 between FBAL and nearest peak.
  - Blank injection must show no signal > 20% of LLOQ at FBAL retention time.

3.2. Linearity & Range

- Objective: Confirm signal is proportional to concentration.
- Protocol: Prepare 6 concentration levels.
  - Range: 80% to 120% of target test concentration (for Assay).
  - Range: LLOQ to 120% of limit (for Impurities).
- Acceptance Criteria:
  - Correlation Coefficient (
)
    0.999.
  - Residuals plot should show random distribution (no bias).

3.3. Accuracy (Recovery)

- Objective: Determine trueness of the value.

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- Protocol: Spike FBAL into a placebo matrix (or solvent) at 3 levels (80%, 100%, 120%). Perform in triplicate.
- Acceptance Criteria:
  - Mean recovery: 98.0% – 102.0% (for Drug Substance Assay).
  - Mean recovery: 90.0% – 110.0% (for Impurities/Bioanalysis).

3.4. Precision

- Repeatability (Intra-day): 6 injections of the 100% standard.
  - Limit: RSD

    1.0% (Assay) or

    5.0% (Trace).
- Intermediate Precision (Inter-day): Repeatability protocol on a different day, different analyst, or different column lot.
  - Limit: Overall RSD

    2.0%.

3.5. Sensitivity (LOD/LOQ)

- LOD (Limit of Detection): Signal-to-Noise (S/N) ratio

  3:1.
- LOQ (Limit of Quantitation): S/N ratio

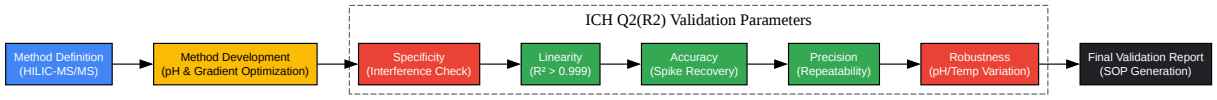
  10:1 with precision RSD

  10%.

Part 4: Visualizing the Workflow

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The following diagram illustrates the logical flow of the analytical method validation lifecycle for this compound.



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Caption: Logical workflow for the validation of 2-Fluoro-β-Alanine HCl analysis, moving from development to reporting.

Part 5: Troubleshooting & Expert Insights

- Peak Tailing: In HILIC, tailing often indicates secondary ionic interactions. Action: Increase buffer concentration (e.g., to 20 mM) or ensure pH is strictly controlled at 3.0 to protonate silanols.
- Retention Time Shift: HILIC columns require long equilibration times. Action: Ensure at least 20 column volumes of equilibration between runs if gradients are steep.
- Sample Diluent: Never dissolve the sample in 100% water for HILIC injection; it causes "breakthrough" (peak splitting). Action: Dissolve in 50:50 Acetonitrile:Water or higher organic ratio.

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